

High-Temperature Mechanical Behavior of Al-Ce Systems: A Technical Guide

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Compound of Interest

Compound Name: Aluminum;cerium

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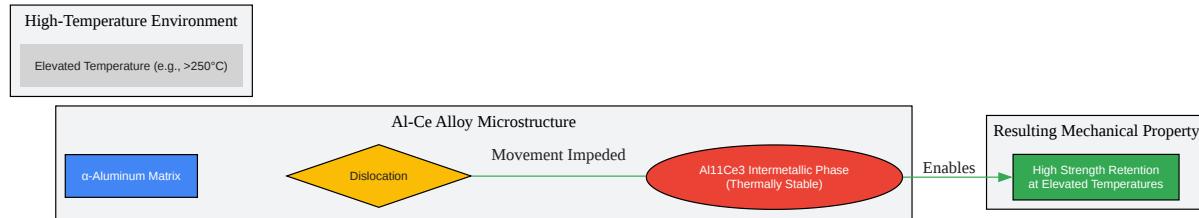
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This technical guide provides an in-depth analysis of the high-temperature mechanical behavior of Aluminum-Cerium (Al-Ce) alloy systems. It summarizes key performance data, details experimental protocols for characterization, and elucidates the underlying strengthening mechanisms that contribute to the remarkable thermal stability of these alloys.

Core Strengthening Mechanism

The exceptional high-temperature mechanical performance of Al-Ce alloys is primarily attributed to the formation of a thermally stable intermetallic phase, Al₁₁Ce₃.^{[1][2]} Unlike conventional aluminum alloys that rely on precipitates which dissolve or coarsen at elevated temperatures, the Al₁₁Ce₃ phase remains stable up to temperatures approaching the alloy's melting point.^{[1][3]} This stability is due to the very low solubility and diffusivity of cerium in the aluminum matrix.^{[1][3]} The fine, interconnected network of the Al₁₁Ce₃ eutectic phase effectively hinders dislocation motion at high temperatures, thereby maintaining the alloy's strength.^{[1][4]}



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Figure 1: Strengthening mechanism in Al-Ce alloys at high temperatures.

Quantitative Data Presentation

The following tables summarize the high-temperature mechanical properties of various Al-Ce based alloys from recent studies.

Table 1: High-Temperature Tensile Properties of Cast Al-Ce Based Alloys

Alloy Composition (wt. %)	Testing Temperature (°C)	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Reference
Al-9Ce	300	60	135	14	[5]
Al-9Ce-0.36Sc-0.06Zr	300	185	240	2	[5]
Al-10Ce-3Mg-5Zn (Heat Treated)	200	-	~265 (64% retention)	-	[6][7]
Al-11.3Ce-3.2Ni-1.2Mn	250	~78 (97% retention)	~109 (83% retention)	-	[2][8]
Al-8Ce-10Mg	260	130	137	4	[9]
Al-8Ce-10Mg	315	55	97	20	[9]
Al-Ce Alloys (General)	240	~256 (80% retention of 320 MPa)	~320 (80% retention of 400 MPa)	-	[1][6]
Al-Ce Alloys (General)	300	>192 (60% retention of 320 MPa)	>160 (40% retention of 400 MPa)	-	[1]

Table 2: Room Temperature Tensile Properties of Al-Ce Based Alloys

Alloy Composition (wt. %)	Processing	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Reference
Al-6Ce	As-Cast	30	103	25	[9]
Al-8Ce	As-Cast	-	148	19	[9]
Al-10Ce	As-Cast	-	152	8	[9]
Al-12Ce	As-Cast	58	163	13.5	[9]
Al-16Ce	As-Cast	68	144	2.5	[9]
Al-Ce Binary	Extruded	340	400	-	[1]
Al-8Ce-4Mg	As-Cast	107	189	3	[9]
Al-8Ce-7Mg	As-Cast	151	195	2	[9]
Al-8Ce-10Mg	As-Cast	186	227	1	[9]
Al-3Ce-0.8Ca-1.9Mn	-	321 ± 15	429 ± 8	10.9 ± 2.3	[6]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of the mechanical properties of Al-Ce alloys at high temperatures.

Alloy Preparation and Sample Machining

- Melting and Casting: Al-Ce alloys are typically prepared in a graphite crucible within an electric resistance or induction furnace. High-purity aluminum and master alloys (e.g., Al-Ce, Al-Mg, Al-Sc) are used as starting materials. The melt is often degassed, and slag is removed before casting into molds (e.g., steel or graphite molds).[10]
- Sample Machining: Standard-sized tensile and creep specimens are machined from the cast ingots according to relevant standards such as ASTM E8 for tensile testing and ASTM E139 for creep testing.[11][12][13]

High-Temperature Tensile Testing

The following protocol outlines a typical procedure for high-temperature tensile testing of Al-Ce alloys, often conforming to standards like ASTM E21.[13][14]

- Specimen Installation: The machined specimen is securely mounted in the grips of a universal testing machine equipped with a high-temperature furnace.[13]
- Heating: The furnace heats the specimen to the desired testing temperature. The temperature is carefully controlled and allowed to stabilize throughout the gauge length of the specimen.[14]
- Strain Measurement: A high-temperature extensometer is attached to the specimen to accurately measure the strain during the test.[13][14]
- Loading: A constant strain rate is applied to the specimen until fracture.[10][11]
- Data Acquisition: A computerized system records the load and displacement data, which is then used to generate a stress-strain curve.[13][14] From this curve, key properties such as yield strength, ultimate tensile strength, and elongation are determined.[11]

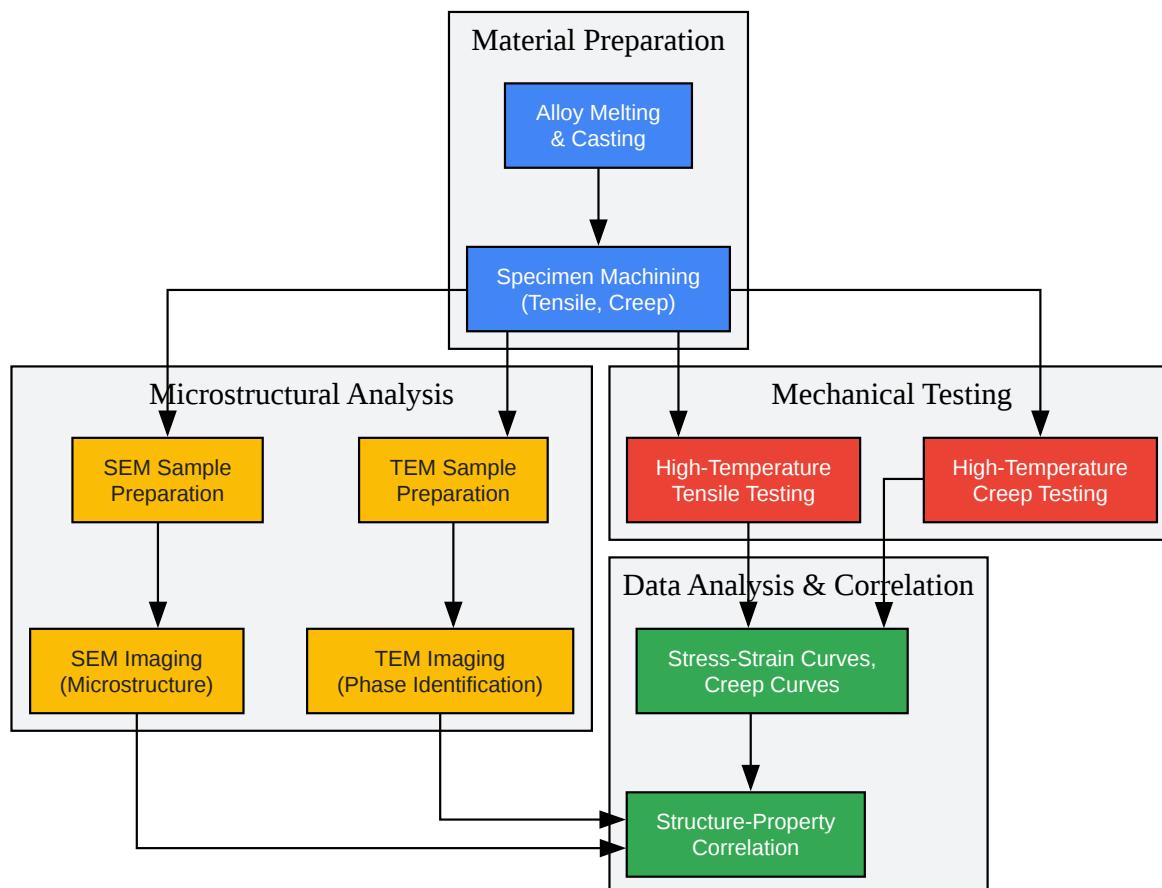
Creep Testing

Creep tests are essential for evaluating the long-term dimensional stability of materials under a constant load at elevated temperatures.[12][15]

- Test Setup: The specimen is placed in a creep testing machine and heated to the specified temperature in a furnace.[12][16]
- Load Application: A constant tensile or compressive load is applied to the specimen.[15][16]
- Deformation Measurement: The deformation (strain) of the specimen is meticulously recorded over an extended period.[15][16]
- Data Analysis: The collected data is plotted as a creep strain versus time curve. This allows for the determination of the steady-state creep rate, which is a critical parameter for predicting the material's service life.[16]

Microstructural Characterization

- Sample Preparation for SEM: Samples are sectioned, mounted, and mechanically polished using progressively finer abrasive papers and diamond slurries, followed by a final polishing with a colloidal silica suspension.[\[17\]](#) For conductive metallic samples, this is often sufficient.
- Sample Preparation for TEM: Thin foils for Transmission Electron Microscopy (TEM) are typically prepared by mechanical grinding to a thickness of a few hundred micrometers, followed by techniques like focused ion beam (FIB) milling to achieve electron transparency.[\[18\]](#)

[Click to download full resolution via product page](#)**Figure 2:** Experimental workflow for characterizing Al-Ce systems.

Conclusion

Al-Ce based alloys demonstrate significant potential for high-temperature applications where lightweight and stable mechanical properties are critical. The exceptional thermal stability of the Al11Ce3 intermetallic phase provides a robust strengthening mechanism that surpasses conventional aluminum alloys. Further research into multicomponent Al-Ce systems, incorporating elements such as magnesium, nickel, scandium, and zirconium, continues to push the boundaries of their performance at elevated temperatures. The standardized experimental protocols outlined in this guide are essential for the continued development and reliable characterization of this promising class of materials.

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